

Essential Safety and Logistical Information for Handling 1,3,5-Triethynylbenzene

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Compound of Interest

Compound Name: 1,3,5-Triethynylbenzene

Cat. No.: B1295396

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For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemicals is paramount. This document provides immediate, essential safety and logistical information for **1,3,5-Triethynylbenzene**, including operational and disposal plans, to foster a secure laboratory environment.

Physicochemical and Hazard Data

1,3,5-Triethynylbenzene is a flammable solid that can cause skin, eye, and respiratory irritation.[1][2][3] It is harmful if inhaled or comes into contact with skin and may cause lung damage if swallowed.[1] The following table summarizes its key physicochemical and hazard data.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₆	[3][4][5]
Molecular Weight	150.18 g/mol	[3][4][5]
Appearance	Solid	[4]
Melting Point	86-91 °C (decomposition)	[4][6]
Boiling Point	272.3 °C at 760 mmHg	[3]
Flash Point	107.6 °C	[3]
Solubility	Soluble in methanol; Insoluble in water	[3]
Hazard Classifications	Flammable solid (H228), Causes serious eye irritation (H319), Causes skin irritation (H315), May cause respiratory irritation (H335)	[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **1,3,5-Triethynylbenzene**. The following table outlines the required PPE.

Body Part	Recommended Protection	Source(s)
Eyes/Face	Safety spectacles or goggles. For larger quantities, a full face mask is recommended.	[1]
Skin	Chemical-resistant gloves (e.g., rubber gloves) and protective clothing. For larger quantities, full arm, body, and face protection is advised.	[1]
Respiratory	All handling operations should be carried out in an efficient fume hood or an equivalent system to avoid inhalation.[1] If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulates filter conforming to EN 143 should be used.	[7]

Operational Plan: Step-by-Step Handling Procedures

All operations involving **1,3,5-Triethynylbenzene** should be conducted by personnel trained in handling potentially hazardous materials.[1]

1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is used for all manipulations.[1]
- Verify that an emergency eyewash station and safety shower are readily accessible.
- Remove all sources of ignition from the handling area, as the substance is flammable.[2][3]
This includes open flames, hot surfaces, and sparks.[2]

- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Ground and bond containers and receiving equipment to prevent static discharge.[2][3]

2. Weighing and Transfer:

- When weighing, do so within the fume hood to minimize exposure to dust.
- Use non-sparking tools for all transfers.[8]
- Keep containers tightly sealed when not in use.[1][3]

3. Dissolution:

- If preparing a solution, add the solid to the solvent slowly while stirring in a closed system or under an inert atmosphere if the reaction is sensitive to air or moisture.
- The compound is soluble in methanol.[3]

Storage and Incompatibilities

- Store **1,3,5-Triethynylbenzene** in tightly sealed containers in a cool, dry, and well-ventilated place.[1][7][9]
- Protect from moisture.[1]
- Store away from incompatible materials such as acids, oxidizing agents, alkali metals, and halogens.[1]

Disposal Plan

- All waste containing **1,3,5-Triethynylbenzene** must be treated as hazardous waste.[3]
- Dispose of this material and its container through an approved waste disposal contractor, in full accordance with local, state, and federal regulations.[1][9]
- Do not dispose of down the drain or into the environment.[1][10]

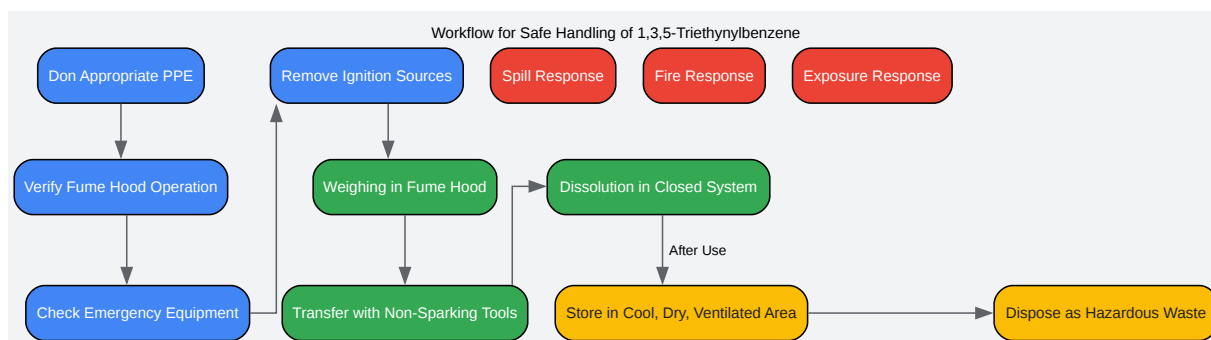
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to render it unusable before disposal in a sanitary landfill.[8]

Emergency Procedures

Situation	Action	Source(s)
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[7] Remove contact lenses if present and easy to do.[2] Seek medical attention.[1][3]	
Skin Contact	Remove contaminated clothing.[1] Wash the affected area immediately with soap and plenty of water for at least 15 minutes.[7] If skin irritation persists, seek medical attention.	
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1]	
Ingestion	Rinse out the mouth and drink plenty of water.[1] Do NOT induce vomiting.[10] Seek immediate medical attention.	
Spill	Evacuate personnel and move upwind.[2] Remove all ignition sources.[2] Absorb the spill with an inert material such as vermiculite, dry earth, or sand and transfer to a sealed container for disposal.[1][11] Use non-sparking tools for cleanup.[2]	
Fire	Use carbon dioxide, dry powder, or alcohol-resistant	

foam to extinguish.[1][2]
Water-based extinguishers
should generally not be used
for fires involving organic
materials.[1] Wear self-
contained breathing apparatus
and full protective clothing.[1]

Workflow for Safe Handling of 1,3,5-Triethynylbenzene



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A logical workflow for the safe handling of **1,3,5-Triethynylbenzene**.

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